

# Proper Disposal of delta-Tetradecalactone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **delta-Tetradecalactone**

Cat. No.: **B1661937**

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The proper disposal of **delta-tetradecalactone**, a lactone compound utilized in the flavor and fragrance industries, is crucial for ensuring laboratory safety and environmental protection.[\[1\]](#) Due to its potential hazards and environmental impact, specific procedures must be followed to manage its waste stream effectively. This guide provides detailed, step-by-step instructions for the safe handling and disposal of **delta-tetradecalactone** in a laboratory setting.

## Hazard Classification and Safety Overview

**Delta-tetradecalactone** is considered a hazardous substance by some suppliers and is noted as being very toxic to aquatic organisms.[\[2\]](#) Therefore, it must be disposed of as hazardous waste to prevent environmental contamination.[\[2\]](#) While some safety data sheets (SDS) may not classify it as hazardous for transport, a cautious approach is recommended due to its environmental risks.[\[3\]](#)[\[4\]](#) It is also classified as an irritant to the eyes, respiratory system, and skin.[\[2\]](#)

### Key Safety Precautions:

- Always handle **delta-tetradecalactone** in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles with side shields, chemical-resistant gloves (e.g., PVC), and a lab coat.[\[2\]](#)[\[6\]](#)
- Avoid all personal contact, including inhalation of vapors.[\[2\]](#)

- Prevent spills from entering drains or waterways.[6]

## Quantitative Data

The following table summarizes key quantitative data for **delta-tetradecalactone**, compiled from various sources.

Property	Value	Source
Molecular Formula	C14H26O2	[1][7]
Molecular Weight	226.35 g/mol	[1]
Boiling Point	130-135 °C @ 5.00 mm Hg	[1][7]
Melting Point	14 °C	[7]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[3]
Density	0.9310 - 0.9410 kg/L (20°C)	[8]
Refractive Index	1.454-1.464	[7]
Solubility	Soluble in alcohol, vegetable oil, and propylene glycol; insoluble in water.	[7]

## Experimental Protocols: Spill Management

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and environmental contamination.

### Minor Spills:

- Containment: Immediately contain the spillage.[2]
- Personal Protection: Ensure you are wearing appropriate PPE.
- Cleanup: Clean up the spill immediately.[2] Absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[3]

- Collection: Place the absorbent material into a suitable, closed, and labeled container for disposal.[3][6]
- Decontamination: Clean the spill area thoroughly to remove any residual contamination.[3]
- Ventilation: Ensure the area is well-ventilated.

#### Major Spills:

- Evacuation: Clear the area of all personnel and move upwind.[2]
- Emergency Response: Alert emergency responders and inform them of the location and nature of the hazard.[2]
- Containment: If it can be done without risk, stop the flow of the material. Dike the spilled material to prevent it from entering drains.[3]
- Cleanup: Follow the guidance of emergency response personnel for cleanup and disposal.

## Step-by-Step Disposal Procedures

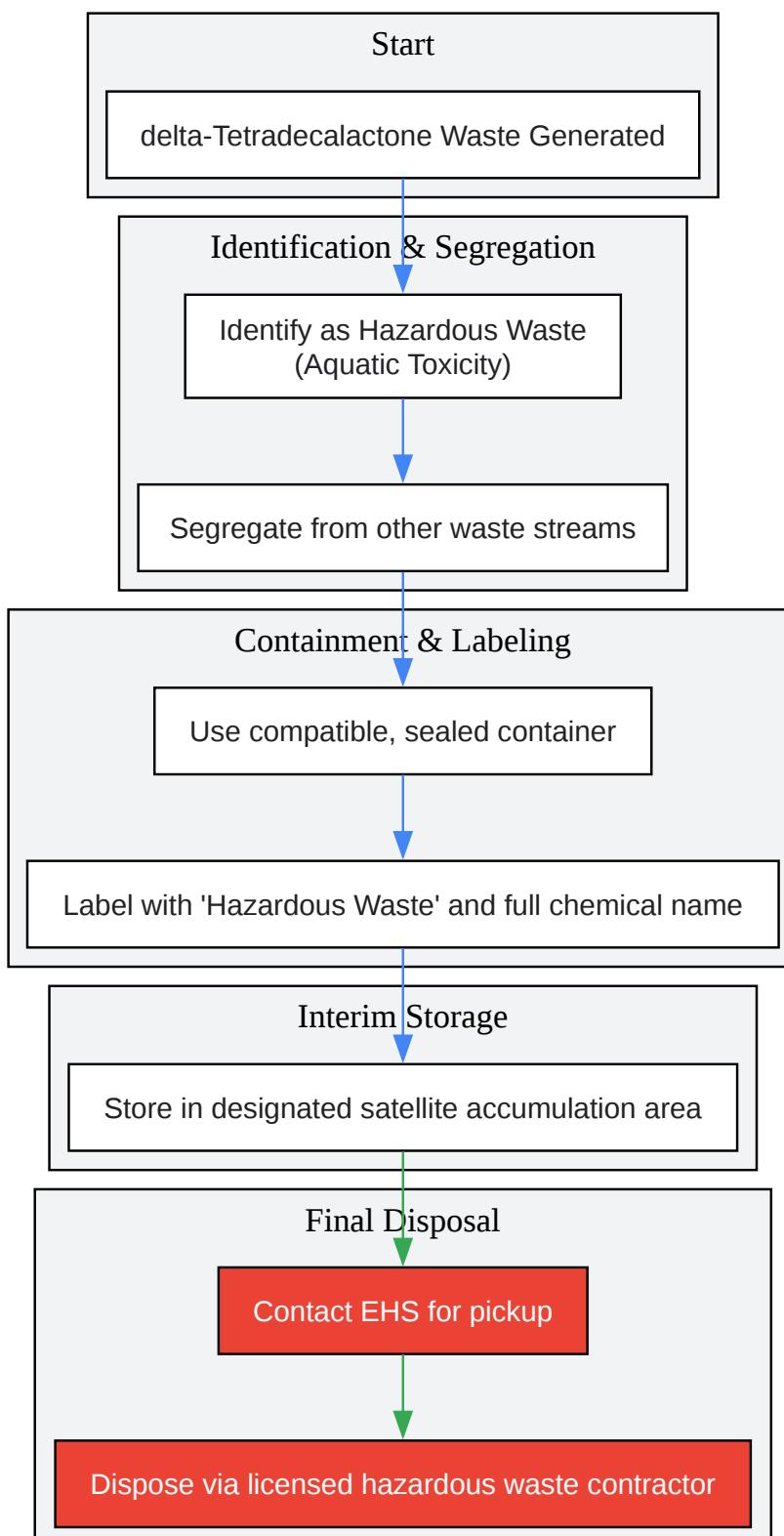
The disposal of **delta-tetradecalactone** must be handled in accordance with local, state, and federal regulations.[2] The following is a general procedural guide:

- Waste Identification and Classification:
  - **delta-Tetradecalactone** waste is classified as hazardous chemical waste, primarily due to its high toxicity to aquatic life.[2][9]
- Waste Segregation:
  - Collect waste **delta-tetradecalactone** and any materials contaminated with it (e.g., absorbent pads, gloves) in a dedicated, compatible waste container.[10]
  - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[5] It is incompatible with strong oxidizing agents.[2][6]

- Waste Container and Labeling:
  - Use a suitable, leak-proof container that is in good condition.[10]
  - The container must be kept closed except when adding waste.[10]
  - Affix a "Hazardous Waste" label to the container.[10]
  - The label must clearly state the full chemical name "**delta-Tetradecalactone**" (abbreviations are not acceptable) and any associated hazards.[10]
- Storage:
  - Store the hazardous waste container in a designated, secure satellite accumulation area away from incompatible materials.[5][10]
  - The storage area should be well-ventilated.
- Disposal:
  - Arrange for professional disposal through your institution's EHS department or a licensed hazardous waste disposal service.[9]
  - Do not dispose of **delta-tetradecalactone** down the sink or in regular trash.[10][11]
  - Empty containers that held **delta-tetradecalactone** must be triple-rinsed with an appropriate solvent. The rinsate must be collected and treated as hazardous waste.[10]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **delta-tetradecalactone**.



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Caption: Workflow for the proper disposal of **delta-tetradecalactone** waste.

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